Introduction: The Indispensable Role of N-Boc-Hydroxy-Amino Acids in Modern Synthesis

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Compound of Interest

Compound Name:	*N-Boc-6-hydroxy-DL-norleucine Methyl Ester*
CAS No.:	*81505-49-9*
Cat. No.:	*B2460682*

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In the intricate field of peptide synthesis and drug development, the precise, stepwise assembly of amino acids is paramount. This precision is achieved through the strategic use of protecting groups, which temporarily mask reactive functional groups to prevent undesirable side reactions.[1] Among the most foundational and widely utilized of these is the tert-butyloxycarbonyl (Boc) group, an acid-labile protecting group for the α-amino functionality of amino acids.[2][3]

This guide provides a comprehensive technical overview of N-Boc-protected hydroxy-amino acid derivatives—specifically those of Serine (Ser), Threonine (Thr), and Tyrosine (Tyr). These molecules are not merely building blocks; they are critical components that introduce hydroxyl functionalities essential for biological activity, post-translational modifications, and structural integrity in peptides and complex organic molecules. We will delve into the core principles of Boc protection, the necessity of orthogonal side-chain protection for hydroxyl groups, supplier selection criteria, quality control, and detailed, field-tested protocols for their application in Solid-Phase Peptide Synthesis (SPPS).

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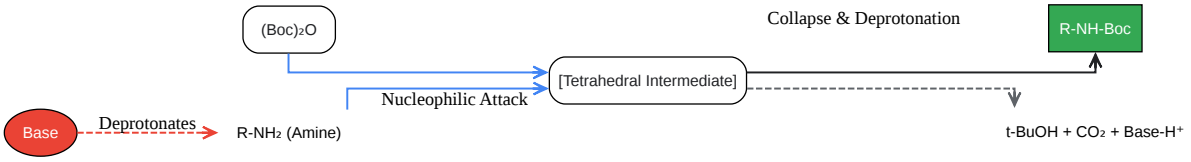
The Chemistry of the N-Boc Protecting Group

The efficacy of the Boc group stems from its unique chemical properties. It is a carbamate that renders the amino group unreactive to the nucleophilic and basic conditions typical of peptide bond formation.[4][5] Its widespread adoption is due to its stability during synthesis and its clean, efficient removal under specific acidic conditions.[6]

Mechanism of N-Boc Protection

The introduction of the Boc group is typically accomplished via a nucleophilic acyl substitution reaction between the amino acid's α-amino group and di-tert-butyl dicarbonate (Boc_2O).[4] The amine's lone pair of electrons attacks one of the electrophilic carbonyl carbons of the Boc anhydride. This forms a tetrahedral intermediate that subsequently collapses, liberating tert-butanol and carbon dioxide, the latter of which provides a strong thermodynamic driving force for the reaction.[7] The reaction is often facilitated by a base to deprotonate the amine, thereby increasing its nucleophilicity.[4]



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Caption: Mechanism of N-Boc protection of a primary amine.

Mechanism of N-Boc Deprotection

The defining characteristic of the Boc group is its lability in the presence of moderately strong acids, most commonly trifluoroacetic acid (TFA).[2] The deprotection mechanism involves the initial protonation of the Boc group's carbonyl oxygen. This is followed by the cleavage of the tert-butyl-oxygen bond, which generates a highly stable tert-butyl cation and a carbamic acid intermediate. This intermediate is unstable and readily decarboxylates to release the free amine and carbon dioxide.[2][5]

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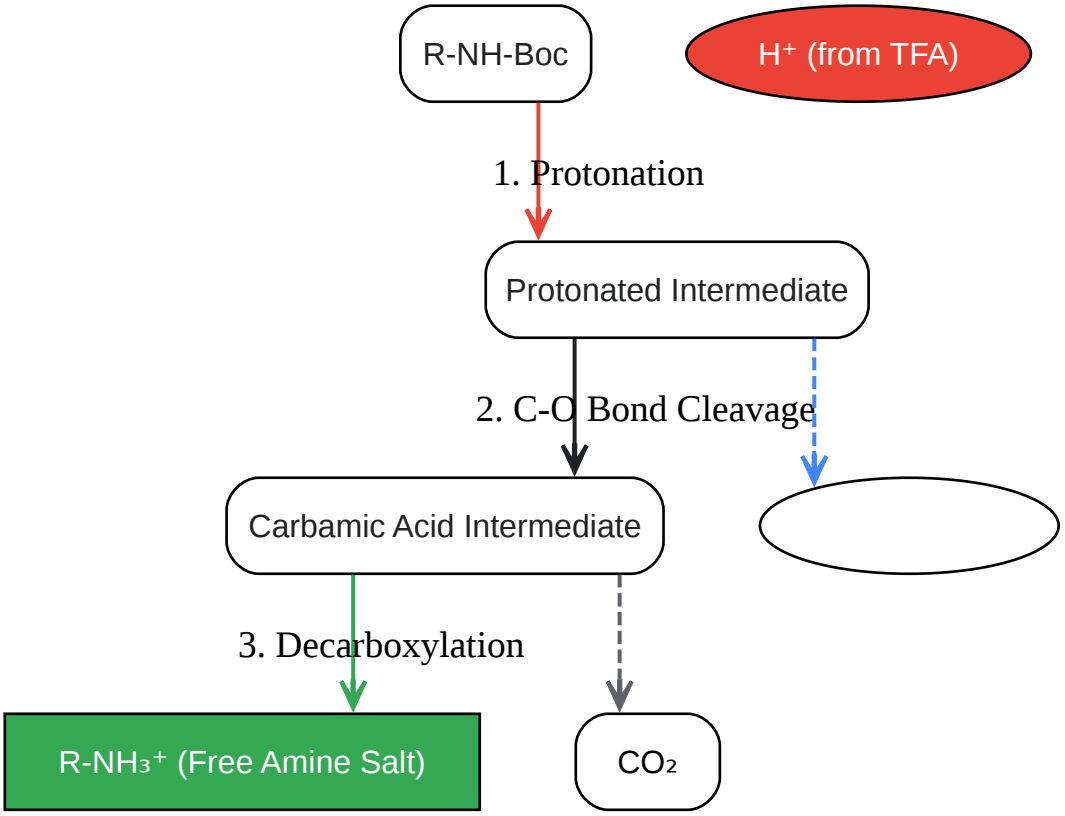

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Caption: Acid-catalyzed deprotection of an N-Boc protected amine.

A critical consequence of this mechanism is the generation of the reactive tert-butyl cation. This electrophile can cause unwanted alkylation of nucleophilic side chains, particularly those of Tryptophan (Trp), Methionine (Met), and Tyrosine (Tyr).[8] To prevent this, "scavengers" such as triisopropylsilane (TIS), water, or thioanisole are included in the deprotection solution to trap the carbocation.[9]

Orthogonal Protection of Hydroxy-Amino Acids

While the Nα-Boc group protects the amine, the hydroxyl group (-OH) on the side chain of Ser, Thr, and Tyr presents another reactive site. During the amino acid activation and coupling step of peptide synthesis, this hydroxyl group can be acylated by the incoming activated amino acid, leading to peptide branching and truncated sequences. To prevent this, the side-chain hydroxyl group must also be protected.[1][10]

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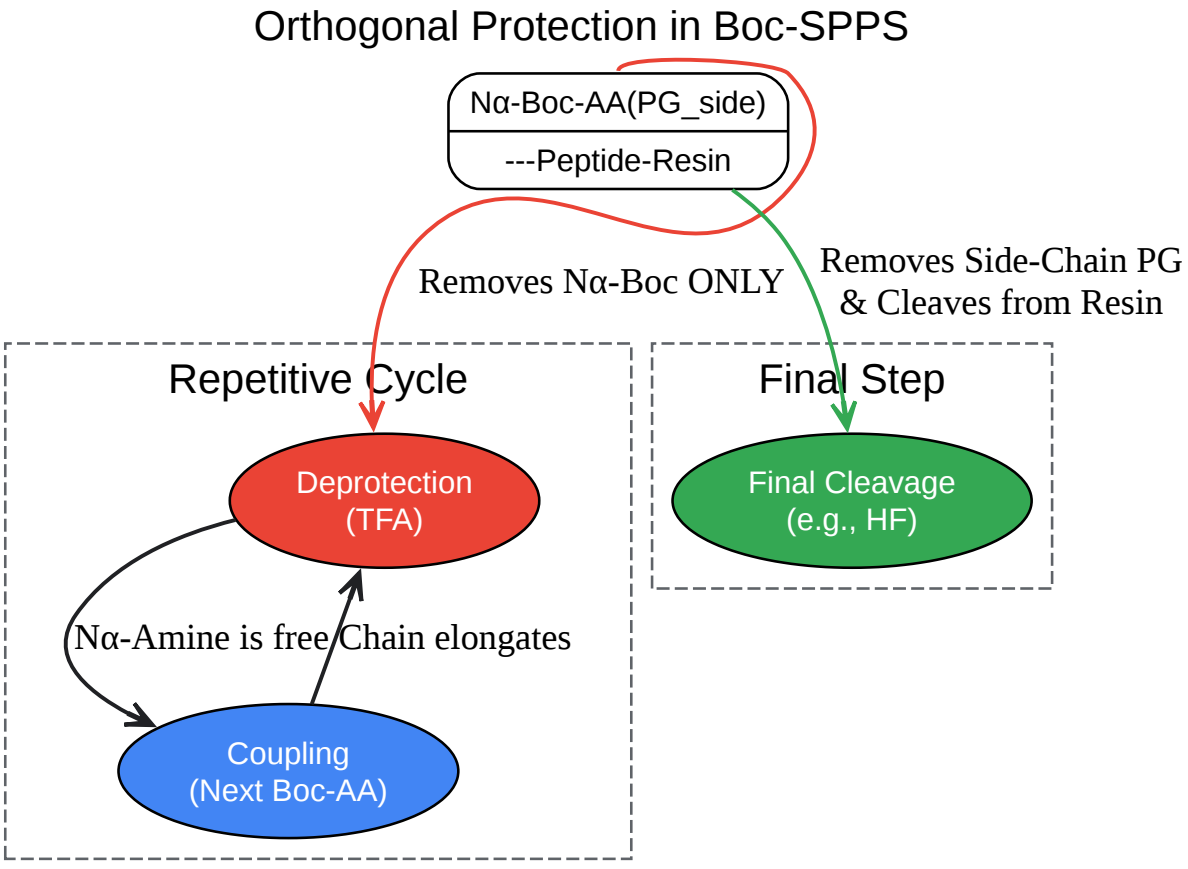
The key principle here is orthogonality: the side-chain protecting group must be stable under the conditions used to remove the Nα-Boc group (i.e., stable to TFA), but removable at the end of the synthesis, typically during the final cleavage from the resin.[11][12] In Boc-SPPS, this is a "quasi-orthogonal" strategy, as both protecting groups are acid-labile but require different acid strengths for removal.[13]

- Nα-Boc group: Labile to moderate acids (e.g., 25-50% TFA in Dichloromethane).[2]
- Side-Chain group: Stable to moderate acids, but labile to strong acids (e.g., anhydrous Hydrogen Fluoride, HF).[14]

Common side-chain protecting groups for hydroxy-amino acids in Boc chemistry include:

- Serine & Threonine: Benzyl (Bzl) ether.[10]
- Tyrosine: Benzyl (Bzl) ether or the more acid-stable 2-Bromobenzyloxycarbonyl (2-Br-Z).[10]



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Caption: Orthogonal protection allows selective Nα-Boc removal.

Supplier Landscape and Quality Considerations

The success of a synthesis project is critically dependent on the quality of the starting materials. Sourcing high-purity N-Boc-protected hydroxy-amino acid derivatives is a crucial first step.

Major Suppliers

A number of reputable chemical suppliers specialize in amino acid derivatives for peptide synthesis. Researchers should prioritize suppliers with a strong track record in quality control and comprehensive documentation.

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Supplier	Key Strengths & Offerings
Bachem	A global leader known for high-quality, GMP-grade amino acid derivatives and extensive technical support.[15] Offers a comprehensive catalog for all stages of development.
Spectrum Chemical	Provides a wide range of t-BOC amino acid derivatives suitable for research and production, with a focus on quality and regulatory compliance.[16]
Ajinomoto	A leading manufacturer of pharmaceutical-grade amino acids with a strong reputation for purity and innovation in fermentation and synthesis technologies.[17][18]
Watanabe Chemical	A long-standing manufacturer of Boc-amino acids since 1982, offering a diverse range of protected amino acids and custom synthesis services.[19]
Evonik Industries	Known for high-purity amino acids produced via advanced manufacturing processes, with a focus on sustainability and pharmaceutical applications.[18]
BroadPharm	Specializes in PEG linkers and bioconjugation reagents, including N-Boc-protected PEGylated amino alcohols.[20]

Quality Control: What to Look For

When procuring these derivatives, a thorough evaluation of the supplier's quality control data is essential. A comprehensive Certificate of Analysis (CoA) should always be requested and reviewed.[21]

Key Analytical Data:

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- Purity (HPLC): High-Performance Liquid Chromatography is the standard method for assessing purity.[22] The chromatogram should show a single major peak, with purity typically exceeding 98% or 99% for research-grade materials.
- Identity (Mass Spectrometry & NMR): Mass spectrometry confirms the correct molecular weight, while Nuclear Magnetic Resonance (^{1}H and ^{13}C NMR) spectroscopy confirms the chemical structure and the absence of significant impurities.[22]
- Enantiomeric Purity (Chiral HPLC/GC): For chiral amino acids, it is crucial to confirm high enantiomeric excess (e.e.), as even small amounts of the wrong enantiomer can impact the biological activity of the final peptide.
- Appearance and Solubility: The product should be a free-flowing solid (typically white to off-white) with documented solubility in relevant synthesis solvents (e.g., DMF, DCM).

Common Impurities to Be Aware Of:

- Unreacted Starting Material: The free amino acid.
- Di-Boc Derivative: The formation of a second Boc group on the already protected amine.[23]
- Alkylation Products: Side products from the tert-butyl cation generated during synthesis or storage.[23]
- Residual Solvents: Solvents used in the manufacturing and purification process.[21]

Experimental Protocols: Application in Boc-SPPS

The following protocols provide a detailed, step-by-step workflow for the incorporation of an N-Boc-protected hydroxy-amino acid into a growing peptide chain using manual Boc-based Solid-Phase Peptide Synthesis (SPPS).

Single Coupling Cycle Workflow

This workflow outlines the three core steps of a single cycle in Boc-SPPS: deprotection, neutralization, and coupling.[2][13]

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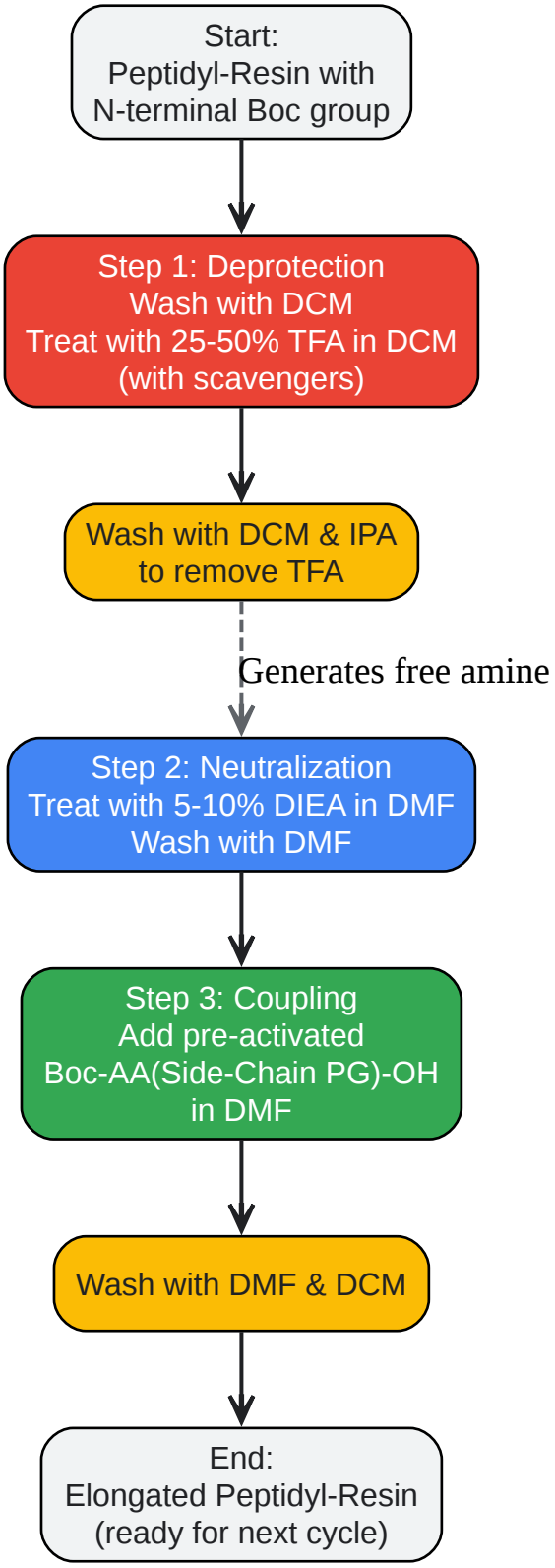

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Caption: Workflow for one cycle of Boc-Solid Phase Peptide Synthesis.

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Detailed Protocol: N-Boc Deprotection

This protocol describes the removal of the N-terminal Boc group from the peptidyl-resin.[2]

- Resin Swelling: Swell the peptidyl-resin in Dichloromethane (DCM) for 20 minutes in a reaction vessel. Drain the solvent.
- Deprotection Cocktail: Add a solution of 50% Trifluoroacetic acid (TFA) in DCM containing 1% Triisopropylsilane (TIS) as a scavenger.
- Reaction: Agitate the mixture at room temperature for 30 minutes. The resin may change color.
- Draining: Drain the TFA solution into an appropriate waste container.
- Washing: Wash the resin thoroughly to remove residual acid. Perform the following washes, agitating for 1-2 minutes each time:
  - DCM (3 times)
  - Isopropanol (IPA) (2 times)
  - DCM (3 times)
- Validation: Take a small sample of beads for a ninhydrin test. A positive result (blue/purple beads) confirms the presence of free primary amines, indicating successful deprotection.[8]

Detailed Protocol: Amino Acid Coupling

This protocol utilizes HBTU/DIEA for the activation and coupling of the next N-Boc-protected amino acid.[13] This is often referred to as an "in situ neutralization" protocol, which can enhance efficiency.[13][24]

- Prepare Amino Acid Solution: In a separate vessel, dissolve the incoming N-Boc-AA(PG)-OH (4 equivalents relative to resin substitution) and HBTU (3.9 equivalents) in N,N-Dimethylformamide (DMF).

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- Activation: Add Diisopropylethylamine (DIEA) (6 equivalents) to the amino acid solution. The solution will typically turn yellow, indicating activation. Allow pre-activation to proceed for 2-5 minutes.
- Coupling Reaction: Add the activated amino acid solution to the drained, deprotected, and neutralized peptidyl-resin from the previous step.
- Agitation: Agitate the reaction mixture for 30-60 minutes at room temperature.
- Monitoring: After the reaction time, perform a ninhydrin test to monitor for completion. A negative result (colorless/yellow beads) indicates that all free amines have been coupled.[8]
- Troubleshooting: If the ninhydrin test is positive, indicating incomplete coupling, drain the vessel and perform a "double coupling" by repeating steps 1-5 with a fresh solution of activated amino acid.[8]
- Washing: Once coupling is complete, drain the reaction solution and wash the resin thoroughly with DMF (3 times) and DCM (3 times). The resin is now ready for the next deprotection cycle.

Conclusion and Future Outlook

N-Boc-protected hydroxy-amino acids are foundational tools in the synthesis of peptides and other complex biomolecules. A deep understanding of their chemistry, including the principles of orthogonal protection, is essential for any researcher in the field. The success of a synthetic strategy relies not only on robust protocols but also on the selection of high-quality starting materials from reputable suppliers and the application of rigorous analytical quality control. While Fmoc chemistry has become dominant in many areas of SPPS, Boc chemistry remains indispensable, particularly for the synthesis of complex, hydrophobic peptides and for certain industrial-scale applications where its unique stability and cleavage characteristics offer distinct advantages.[14][25] As the demand for sophisticated peptide therapeutics grows, the mastery of these core building blocks and their associated synthetic strategies will continue to be a critical skill for drug development professionals.

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